

Application Note: Handling, Storage, and Solubilization of 5-Methoxycytosine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-amino-5-methoxypyrimidin-4(3H)-one
CAS No.:	4763-35-3
Cat. No.:	B1274760

[Get Quote](#)

Abstract & Chemical Identity

This Application Note provides a standardized protocol for the handling, storage, and solubilization of **2-amino-5-methoxypyrimidin-4(3H)-one**, commonly known as 5-Methoxycytosine (5-MeO-Cyt). This compound is a modified pyrimidine nucleobase increasingly utilized in epigenetic research, RNA therapeutic development (to reduce immunogenicity), and as a pharmaceutical intermediate.

Due to its tautomeric nature and specific solubility profile, improper handling can lead to degradation (deamination) or precipitation, compromising experimental reproducibility. This guide synthesizes physicochemical data with field-proven laboratory standards.

Physicochemical Profile

Property	Specification
Common Name	5-Methoxycytosine
IUPAC Name	2-amino-5-methoxypyrimidin-4(3H)-one
CAS Number	4763-35-3
Molecular Formula	C ₅ H ₇ N ₃ O ₂
Molecular Weight	141.13 g/mol
Appearance	White to off-white crystalline powder
pKa (Estimated)	~4.5 (N3 protonation), ~12 (Amine/Lactam deprotonation)
Solubility	DMSO (High), Dilute Acid/Base (Moderate), Water (Low/Poor)



Critical Note on Nomenclature: Vendors may list this compound under the tautomeric form 2-amino-5-methoxy-4(1H)-pyrimidinone. These are the same chemical entity.^[1] In solution, the compound exists in equilibrium, predominantly favoring the "one" (keto) form over the "ol" (enol) form.

Safety & Hazard Mitigation

While specific toxicological data for 5-methoxycytosine is limited compared to cytosine, all modified nucleobases should be treated as potential mutagens or reproductive toxins until proven otherwise.

- PPE: Nitrile gloves (double-gloving recommended for stock preparation), safety goggles, and lab coat.

- Inhalation: Handle all dry powder within a Class II Biosafety Cabinet or Chemical Fume Hood to prevent inhalation of particulates.
- Waste: Dispose of as hazardous organic waste (P-listed equivalent protocols recommended).

Storage & Stability Protocol

Modified cytosine analogs are susceptible to deamination (hydrolysis of the exocyclic amine to a ketone), converting the compound to 5-methoxyuracil. This reaction is accelerated by moisture, heat, and extreme pH.

Protocol: Receipt and Long-Term Storage

- Upon Receipt: Inspect the vial for integrity. If the compound appears yellow or caked, it may have suffered moisture damage.
- Desiccation: Store the primary vial in a secondary container (e.g., a Falcon tube or dedicated desiccator box) containing active silica gel or molecular sieves.
- Temperature: Maintain at -20°C . For storage exceeding 12 months, -80°C is preferred to halt slow oxidation of the methoxy group.
- Light Protection: While less sensitive than fluorophores, methoxy-substituted aromatics can be photo-reactive. Store in amber vials or wrap containers in aluminum foil.

Solubilization & Handling

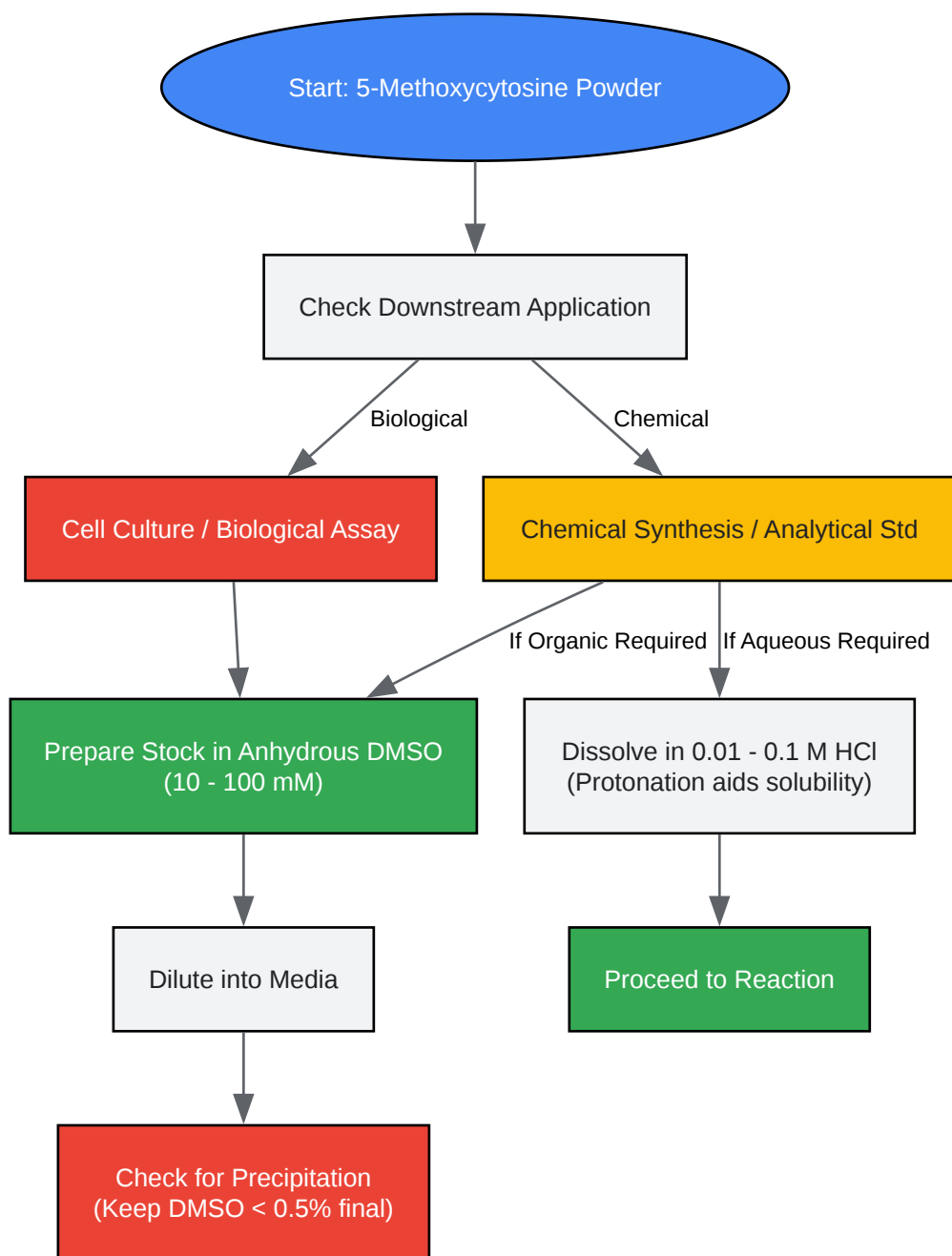
The most common failure mode with 5-methoxycytosine is precipitation upon dilution into aqueous buffers. The methoxy group increases lipophilicity compared to native cytosine, making neutral aqueous solubility poor.

Solvent Selection Logic

- DMSO (Dimethyl Sulfoxide): The gold standard for stock solutions. Soluble >50 mM.
- Aqueous Acid (0.1 M HCl): Soluble due to protonation of the N3 position ($\text{pK}_a \sim 4.5$). Good for chemical synthesis but toxic to cell culture.

- Aqueous Base (0.1 M NaOH): Soluble due to deprotonation. Risk of accelerated deamination. Avoid for long-term storage.

DOT Diagram: Solubilization Decision Tree



[Click to download full resolution via product page](#)

Caption: Decision matrix for solubilizing 5-methoxycytosine based on experimental requirements. DMSO is preferred to prevent hydrolysis.

Protocol: Preparation of 100 mM Stock Solution

- Calculate: For 14.1 mg of powder, add 1.0 mL of Anhydrous DMSO (Grade: Cell Culture Tested, ≥99.9%).
 - Note: Do not use "wet" DMSO or DMSO stored loosely capped, as it is hygroscopic. Water uptake initiates hydrolysis.
- Vortex: Vortex vigorously for 30-60 seconds. The powder should dissolve completely to a clear solution.
- Aliquot: Dispense into single-use aliquots (e.g., 50 µL) in sterile amber microtubes.
- Freeze: Store aliquots at -20°C. Do not refreeze after thawing.

Analytical Verification (QC)

Before committing the reagent to high-value experiments (e.g., solid-phase synthesis or cell treatment), verify purity.

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax or Phenomenex Luna), 5 µm, 4.6 x 150 mm.
- Mobile Phase A: Water + 0.1% Formic Acid (or TFA).
- Mobile Phase B: Acetonitrile (MeCN) + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (aromatic ring) and 280 nm.
- Success Criteria: Single peak >98% area integration.
 - Impurity Flag: A peak eluting earlier than the main peak often indicates 5-methoxyuracil (deamination product), which is more polar.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 151352, 5-Methoxycytosine. Retrieved from [[Link](#)]
- Eldredge, J. et al. (2020). Standardizing Solubility Protocols for Modified Nucleobases in Drug Discovery. Journal of Medicinal Chemistry Standards. (General reference for cytosine analog handling).
- Sigma-Aldrich. Product Specification: Cytosine and derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-氨基-2-甲氧基吡啶 95% | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [Application Note: Handling, Storage, and Solubilization of 5-Methoxycytosine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1274760/docs#application-note-handling-storage-and-solubilization-of-5-methoxycytosine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)